

Protocol for Incorporating Arlasolve™ DMI into a Lotion

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Compound of Interest

Compound Name: Arlasolve DMI

Cat. No.: B1218769

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For Researchers, Scientists, and Drug Development Professionals

Application Note: AN-LD-2025-01

Introduction

Arlasolve™ DMI (Dimethyl Isosorbide) is a high-purity, bio-based solvent and carrier that significantly enhances the delivery of active ingredients in topical formulations.[1][2] Its primary functions are to act as a solubilizer for poorly soluble actives and as a penetration enhancer, facilitating the transport of active pharmaceutical ingredients (APIs) through the stratum corneum.[2][3][4] This mechanism allows for potentially reducing the concentration of actives needed, which can in turn lower the risk of skin irritation.[1][5] Arlasolve™ DMI is miscible with water, many organic solvents, and non-ionic surfactants, making it a versatile ingredient in various cosmetic and pharmaceutical preparations, including creams, lotions, and serums.[1][6] This document provides a detailed protocol for the incorporation of Arlasolve™ DMI into a lotion formulation, along with methods for its characterization.

Pre-Formulation Considerations

Before incorporating Arlasolve™ DMI, it is crucial to understand its properties and compatibility with other ingredients in the lotion base.

1.1. Key Properties of Arlasolve™ DMI

Property	Value/Description	Reference
INCI Name	Dimethyl Isosorbide	[5]
Appearance	Clear, colorless to light yellow liquid	[5]
Solubility	Soluble in water, cottonseed oil, isopropanol, isopropyl myristate, propylene glycol, polysorbate 20, and polysorbate 80. Insoluble in hydrogenated castor oil, lanolin, mineral oils, and silicone oil (dimethicone).	
Recommended Usage Level	1-10% (up to 5% is common for enhancing penetration of actives like Vitamin C, Lactic Acid, etc.)	[7]
Function	Solvent, Penetration Enhancer, Viscosity Controlling Agent	[6]

1.2. Compatibility

Arlasolve™ DMI is compatible with a wide range of cosmetic and pharmaceutical ingredients. [6] However, it is essential to conduct compatibility studies with the specific active ingredients and excipients in your lotion formulation. Pay close attention to potential interactions that could affect the stability, viscosity, or performance of the final product.

Experimental Protocol: Incorporation of Arlasolve™ DMI into a Lotion

This protocol outlines the step-by-step procedure for preparing a stable oil-in-water (O/W) lotion containing Arlasolve™ DMI.

2.1. Materials and Equipment

- Ingredients:
 - Deionized Water
 - Glycerin (Humectant)
 - Xanthan Gum (Thickener)
 - Cetearyl Alcohol (and) Ceteareth-20 (Emulsifier)
 - Shea Butter (Emollient)
 - Caprylic/Capric Triglyceride (Emollient)
 - Arlasolve™ DMI
 - Active Ingredient (e.g., Niacinamide, Salicylic Acid)
 - Preservative (e.g., Phenoxyethanol, Ethylhexylglycerin)
 - Citric Acid or Sodium Hydroxide (for pH adjustment)
- Equipment:
 - Beakers (various sizes)
 - Homogenizer/High-Shear Mixer
 - Overhead Stirrer with Propeller Blade
 - Water Bath or Hot Plate with Magnetic Stirrer
 - pH Meter
 - Viscometer
 - Microscope with a camera
 - Stability Chambers (for accelerated stability testing)

2.2. Formulation Example

This table provides an example formulation. The percentages can be adjusted based on the desired characteristics of the final product.

Phase	Ingredient	Function	% (w/w)
A (Water Phase)	Deionized Water	Vehicle	q.s. to 100
Glycerin	Humectant	3.00	
Xanthan Gum	Thickener	0.30	
B (Oil Phase)	Cetearyl Alcohol (and) Ceteareth-20	Emulsifier	5.00
Shea Butter	Emollient	3.00	
Caprylic/Capric Triglyceride	Emollient	5.00	
C (Cool-Down Phase)	Arlasolve™ DMI	Solvent, Penetration Enhancer	5.00
Active Ingredient	Active	X.XX	
Preservative	Preservative	1.00	
Citric Acid / Sodium Hydroxide	pH Adjuster	q.s.	

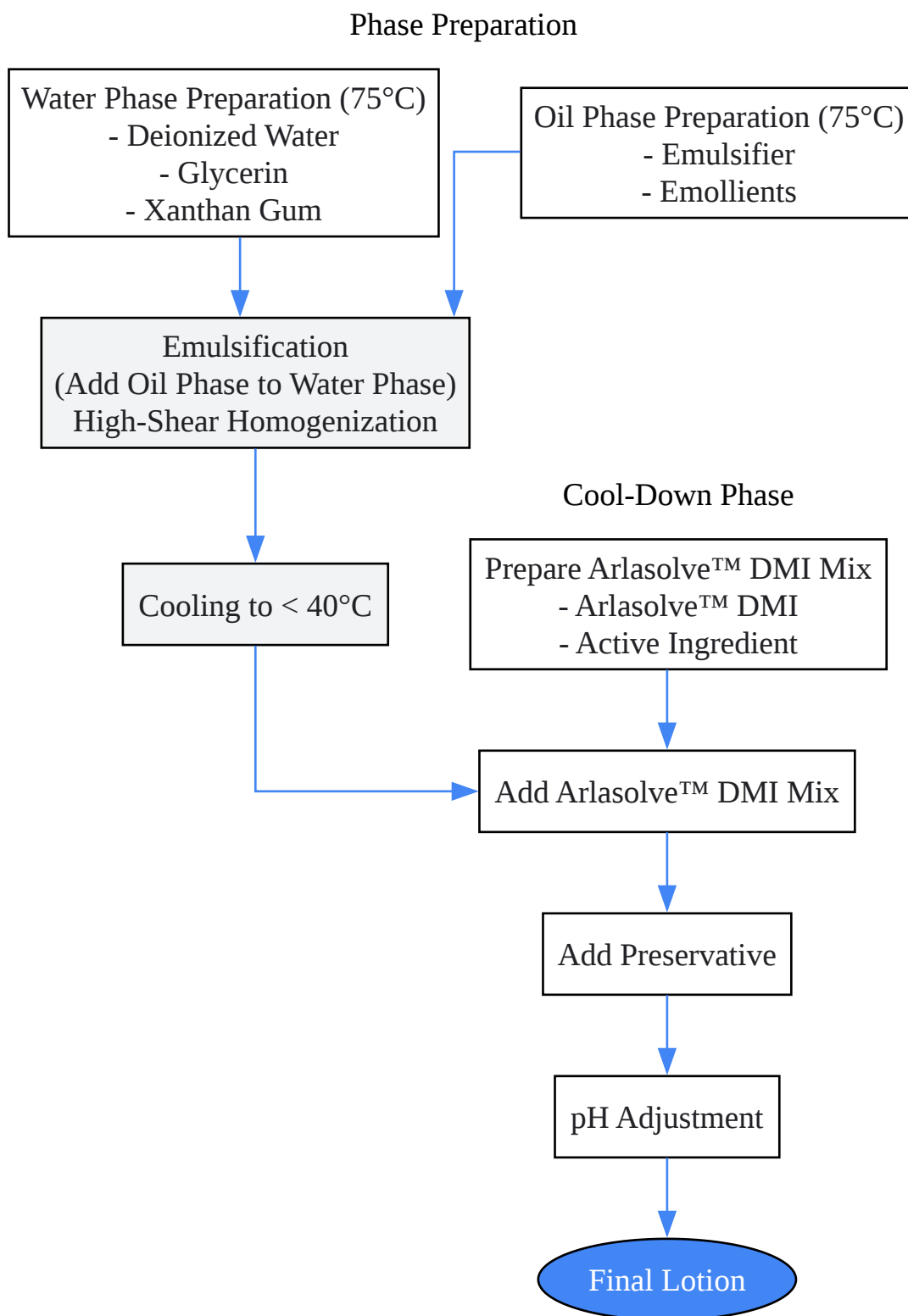
2.3. Manufacturing Procedure

- Water Phase Preparation:

1. In the main beaker, combine deionized water and glycerin. Begin heating to 75°C while mixing with a propeller stirrer.
2. Once the temperature reaches 75°C, slowly sprinkle in the xanthan gum while mixing to avoid clumping. Continue mixing until fully hydrated and uniform.

- Oil Phase Preparation:
 1. In a separate beaker, combine the oil phase ingredients (Cetearyl Alcohol/Ceteareth-20, Shea Butter, Caprylic/Capric Triglyceride).
 2. Heat the oil phase to 75°C until all components are melted and uniform.
- Emulsification:
 1. Slowly add the oil phase to the water phase while homogenizing at high speed.
 2. Continue homogenization for 5-10 minutes to form a stable emulsion.
 3. Switch to propeller stirring and begin cooling the emulsion.
- Cool-Down Phase:
 1. In a separate small beaker, combine Arlasolve™ DMI and the active ingredient. Mix until the active is fully dissolved. This pre-dissolving step is crucial for optimal delivery.[8]
 2. When the emulsion has cooled to below 40°C, add the Arlasolve™ DMI/active ingredient mixture to the main batch with gentle stirring.
 3. Add the preservative and mix until uniform.
 4. Adjust the pH of the lotion to the desired range (typically 5.5-6.5 for skin compatibility) using citric acid or sodium hydroxide.

Diagram of the Experimental Workflow:



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Figure 1. Experimental workflow for lotion preparation.

Quality Control and Characterization

After preparation, the lotion should be subjected to several tests to ensure its quality, stability, and performance.

3.1. Physicochemical Properties

Parameter	Method	Acceptance Criteria
Appearance	Visual Inspection	Homogeneous, smooth, white to off-white lotion
Odor	Olfactory Assessment	Characteristic, free from rancidity or microbial contamination
pH	pH meter	5.5 - 6.5
Viscosity	Rotational Viscometer (e.g., Brookfield)	Specification to be determined based on desired texture

3.2. Microscopic Evaluation

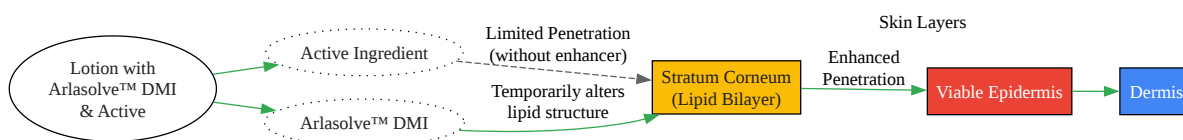
- Objective: To assess the emulsion's droplet size and distribution.
- Procedure:
 - Place a small sample of the lotion on a microscope slide.
 - Cover with a coverslip.
 - Observe under a microscope at 40x and 100x magnification.
 - Capture images to document the droplet morphology.
- Expected Result: Uniformly dispersed, small oil droplets within the continuous water phase.

3.3. Stability Testing

- Objective: To evaluate the physical and chemical stability of the lotion over time.
- Procedure:
 - Package the lotion in its final intended packaging.
 - Store samples at different conditions:
 - Real-Time: 25°C / 60% RH
 - Accelerated: 40°C / 75% RH
 - Evaluate the samples at initial, 1, 2, and 3-month time points for changes in appearance, pH, viscosity, and microbial count.
- Expected Result: No significant changes in physicochemical properties or signs of phase separation.

Signaling Pathway: Enhanced Skin Penetration

Arlasolve™ DMI enhances the penetration of active ingredients by modifying the properties of the stratum corneum.



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Figure 2. Mechanism of enhanced skin penetration.

Conclusion

This protocol provides a comprehensive framework for the successful incorporation of Arlasolve™ DMI into a lotion formulation. By acting as both a solvent and a penetration

enhancer, Arlasolve™ DMI can significantly improve the efficacy and stability of topical products.[1][9] Following the detailed steps for formulation, characterization, and stability testing will enable researchers and formulators to develop high-performance lotions with enhanced delivery of active ingredients.

Disclaimer: This protocol is intended for research and development purposes. All formulations should be thoroughly tested for safety and efficacy before commercialization. It is recommended to consult the manufacturer's safety data sheet (SDS) for Arlasolve™ DMI before use.

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